

Application Notes and Protocols for Platanoside in Drug-Resistant Staphylococcus aureus Research

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Compound of Interest

Compound Name: *Platanoside*

Cat. No.: *B145317*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Methicillin-resistant Staphylococcus aureus (MRSA) represents a significant global health threat, driving the urgent need for novel antimicrobial agents. **Platanoside**, a unique class of flavonoids derived from plants of the Platanus genus, has emerged as a promising candidate for combating drug-resistant bacteria.^{[1][2]} This document provides detailed application notes and experimental protocols for researchers investigating the use of **Platanoside** in MRSA research, based on current scientific findings.

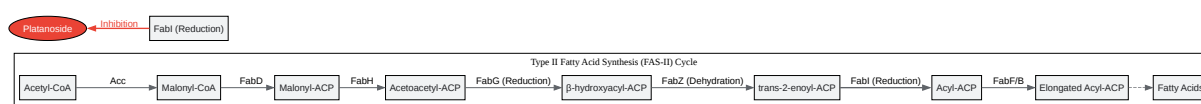
Mechanism of Action

Platanoside exhibits potent antibacterial activity against MRSA by targeting key enzymes essential for bacterial survival. The proposed dual mechanism of action involves the inhibition of two critical proteins:

- **Enoyl-Acyl Carrier Protein (ACP) Reductase (FabI):** FabI is a vital enzyme in the bacterial type II fatty acid synthesis (FAS-II) pathway, which is responsible for producing the fatty acids necessary for bacterial cell membrane construction. Inhibition of FabI disrupts membrane integrity and leads to bacterial cell death.

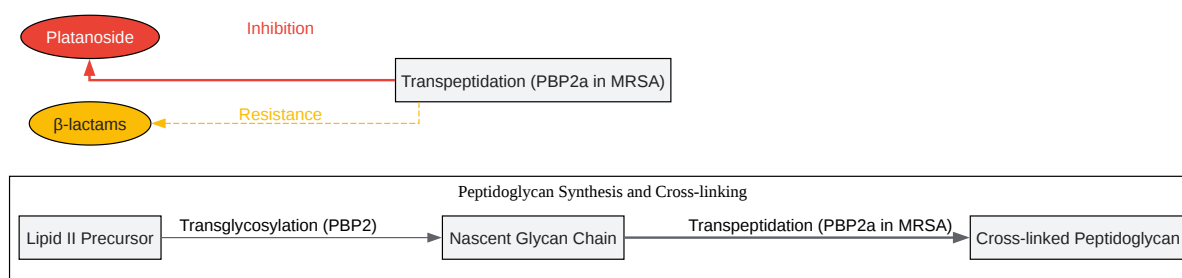
- Penicillin-Binding Protein 2a (PBP2a): PBP2a is the enzyme that confers resistance to β -lactam antibiotics in MRSA. It takes over the cell wall synthesis process when other PBPs are inactivated by antibiotics. By targeting PBP2a, **Platanoside** can potentially restore the susceptibility of MRSA to β -lactams.

Signaling Pathway Diagrams



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Figure 1: Inhibition of the Fatty Acid Synthesis Pathway by **Platanoside**.



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Figure 2: Inhibition of Peptidoglycan Cross-linking by **Platanoside**.

Quantitative Data

The following tables summarize the available quantitative data for the activity of **Platanoside** against MRSA.

Table 1: Minimum Inhibitory Concentration (MIC) of Platanosides against MRSA

Compound	MRSA Strain	MIC (µg/mL)	Reference
Z,E-Platanoside (6)	Newman	4-8	[1]
Z,E-Platanoside (6)	MRSA	4	[1]
E,E-Platanoside (7)	Newman	4-8	[1]
Platanosides (unspecified)	MRSA	≤ 16	[1]
Vancomycin (Control)	MRSA	8	[1]

Table 2: Biofilm Inhibition Data for Platanoside against MRSA

Compound	MRSA Strain	Concentration	Biofilm Inhibition (%)	Reference
Platanoside	S. aureus	Data not available	Data not available	N/A

Note: Specific quantitative data on the percentage of MRSA biofilm inhibition by **Platanoside** is not currently available in the reviewed literature. This presents a key area for future research.

Table 3: Synergy Data for Platanoside with β-Lactam Antibiotics against MRSA

Combination	MRSA Strain	FICI	Interpretation	Reference
Platanoside + Oxacillin	MRSA	Data not available	Data not available	N/A

Note: While the mechanism of action suggests potential synergy, specific Fractional Inhibitory Concentration Index (FICI) values for **Platanoside** in combination with β -lactam antibiotics have not been reported. This is a critical area for further investigation.

Table 4: Cytotoxicity Data

Compound	Cell Line	IC50 (μ M)	Reference
Acylated Kaempferol Glycosides	Human Leukemic Cell Lines	Active (specific values not provided)	[3]

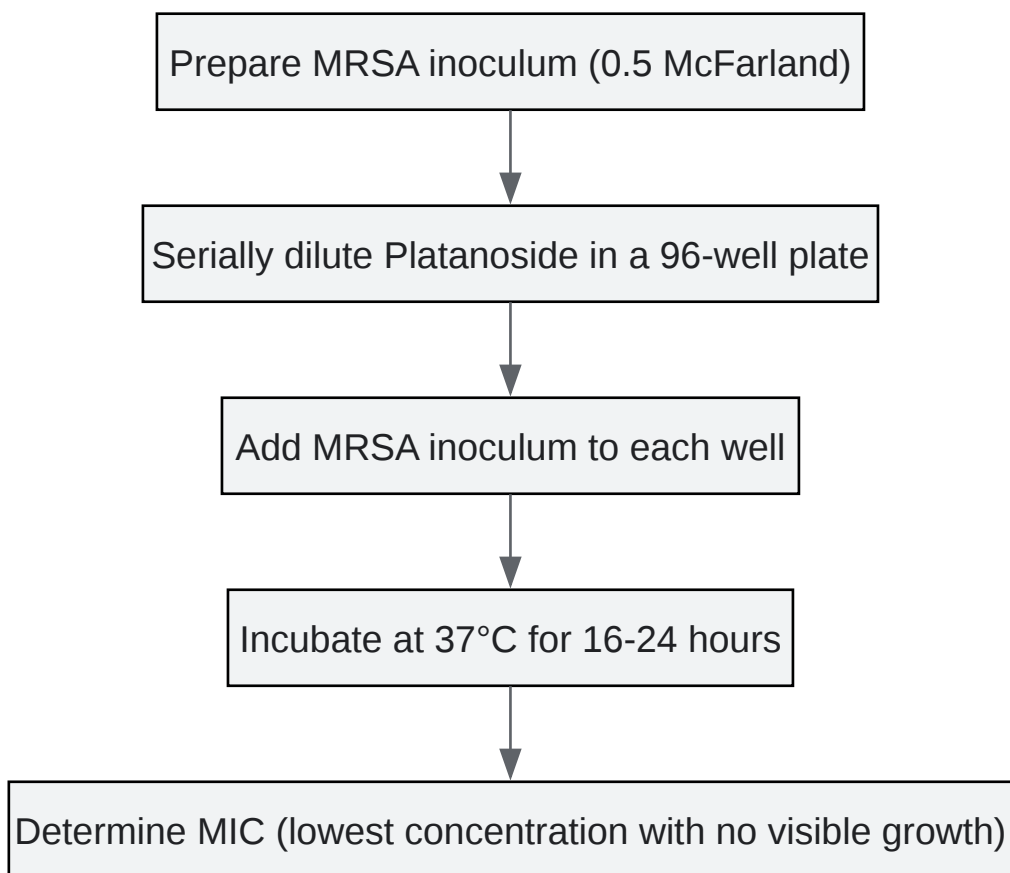
Note: Specific IC50 values for **Platanoside** against human cell lines are not readily available. The provided data is for related flavonoid compounds from *Platanus orientalis*. [3] Preliminary studies suggest that **Platanosides** are safe and well-tolerated. [4] However, detailed cytotoxicity studies are warranted.

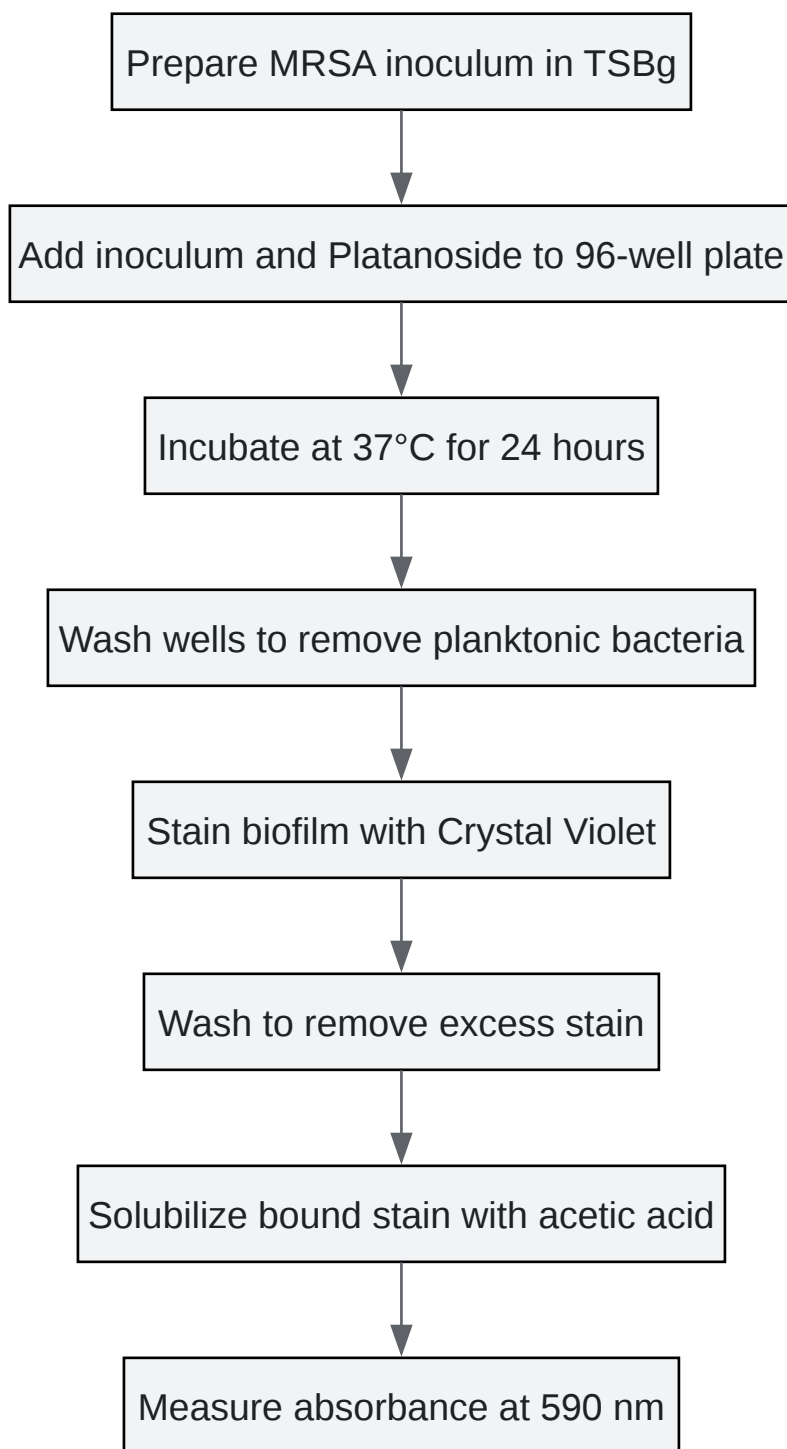
Experimental Protocols

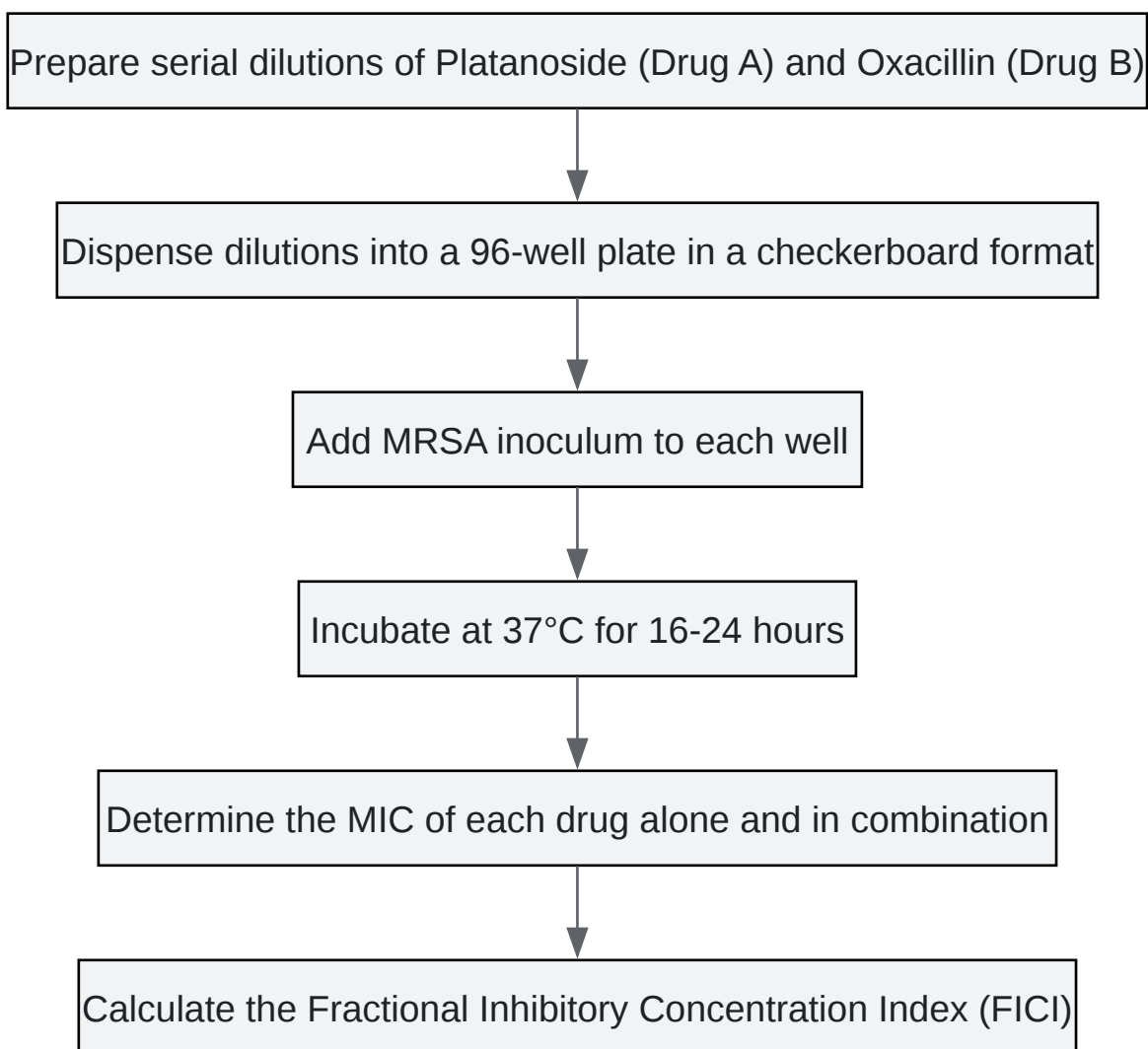
The following are detailed protocols for key experiments in **Platanoside** research against MRSA.

Minimum Inhibitory Concentration (MIC) Assay

This protocol determines the lowest concentration of **Platanoside** that inhibits the visible growth of MRSA.







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References

- 1. Platanosides from *Platanus × acerifolia*: New molecules, SAR, and target validation of a strong lead for drug-resistant bacterial infections and the associated sepsis - PMC [pmc.ncbi.nlm.nih.gov]

- 2. Drug-like Fragments Inhibit agr-Mediated Virulence Expression in Staphylococcus aureus - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Cytotoxicity against human leukemic cell lines, and the activity on the expression of resistance genes of flavonoids from Platanus orientalis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Platanosides, a Potential Botanical Drug Combination, Decrease Liver Injury Caused by Acetaminophen Overdose in Mice - PMC [pmc.ncbi.nlm.nih.gov]
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